

Application Notes and Protocols: Measuring Reverse Transcriptase Activity Inhibition by GW695634

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Compound of Interest

Compound Name: GW695634

Cat. No.: B1672475

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Introduction

GW695634 is a non-nucleoside reverse transcriptase inhibitor (NNRTI) and functions as a prodrug for its active metabolite, GW678248.^{[1][2][3]} NNRTIs are a critical class of antiretroviral drugs used in the treatment of HIV-1. They work by binding to an allosteric site on the reverse transcriptase enzyme, which is distinct from the active site. This binding induces a conformational change in the enzyme, thereby inhibiting its function and preventing the conversion of the viral RNA genome into DNA, a crucial step in the viral replication cycle. These application notes provide a detailed protocol for assessing the inhibitory activity of **GW695634**'s active form, GW678248, on HIV-1 reverse transcriptase using a colorimetric assay.

Data Presentation

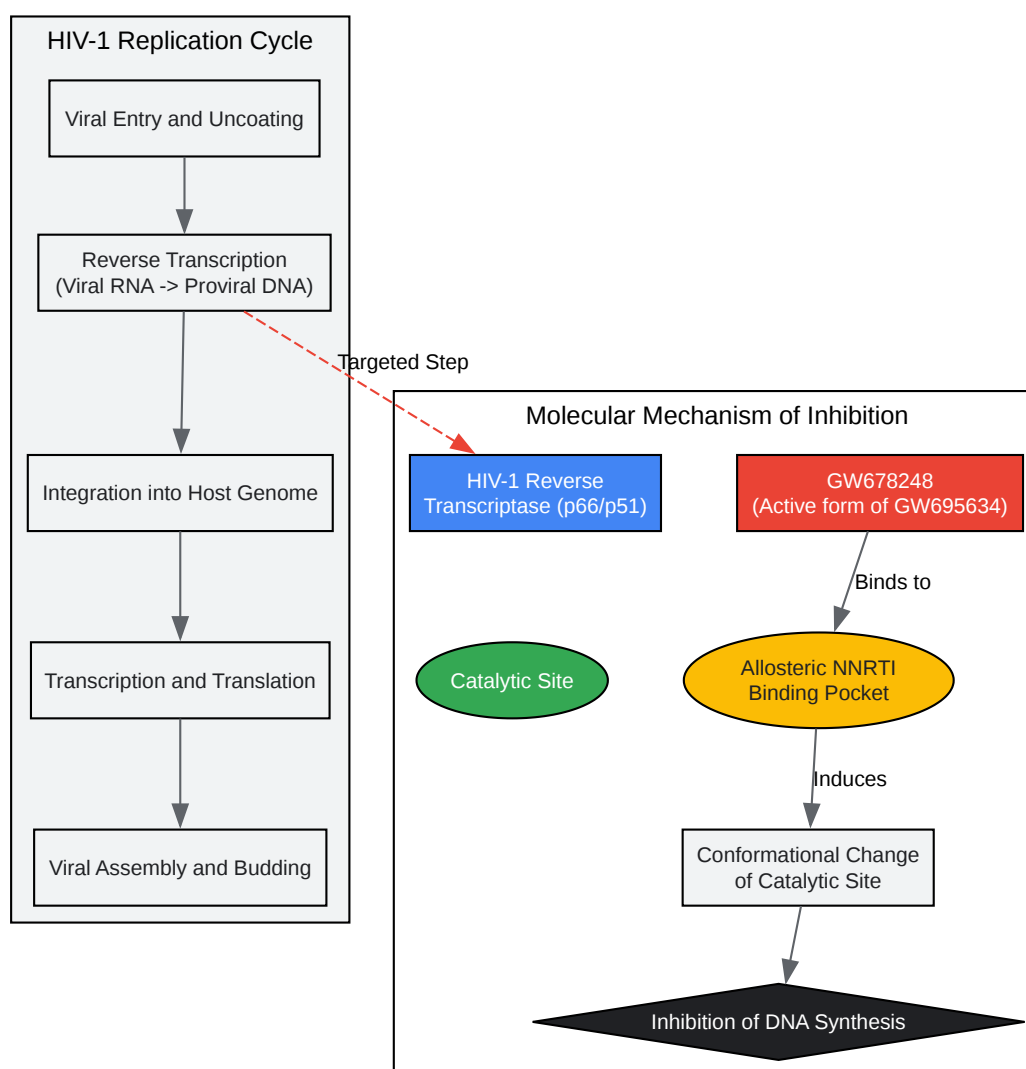
The inhibitory potency of the active metabolite of **GW695634**, GW678248, against HIV-1 reverse transcriptase has been determined in both biochemical and cell-based assays. The 50% inhibitory concentrations (IC₅₀) are summarized below.

Assay Type	Target	IC ₅₀ Range (nM)	Reference
Biochemical Assay	Wild-Type HIV-1 Reverse Transcriptase	0.8 - 6.8	[1] [4] [5]
Cell Culture Assay	Wild-Type HIV-1	≤ 21	[1] [4]
Cell Culture Assay	NNRTI-Resistant HIV-1 Strains	≤ 21	[1] [4]
Cell Culture Assay	V106I, E138K, P236L Mutant HIV-1	86	[1] [4]

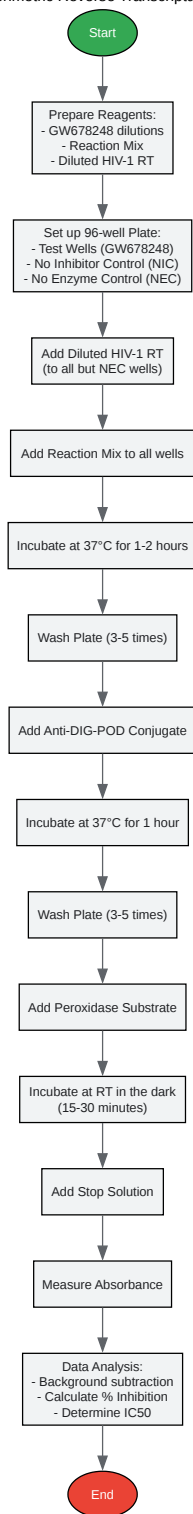
Signaling Pathway: Mechanism of NNRTI Action

Non-nucleoside reverse transcriptase inhibitors (NNRTIs) like GW678248 (the active form of **GW695634**) bind to a hydrophobic pocket in the p66 subunit of the HIV-1 reverse transcriptase. This binding site is located approximately 10 Å from the catalytic site. The binding of the NNRTI induces a conformational change in the enzyme, which alters the positioning of key residues in the catalytic site. This allosteric inhibition prevents the proper binding of the natural deoxynucleotide triphosphate substrates, thus halting DNA synthesis.

Mechanism of Non-Nucleoside Reverse Transcriptase Inhibitor (NNRTI) Action



Workflow for Colorimetric Reverse Transcriptase Inhibition Assay

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References

- 1. Antiviral activity of GW678248, a novel benzophenone nonnucleoside reverse transcriptase inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. The disposition and metabolism of GW695634: a non-nucleoside reverse transcriptase inhibitor (NNRTi) for treatment of HIV/AIDS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Antiviral Activity of GW678248, a Novel Benzophenone Nonnucleoside Reverse Transcriptase Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Measuring Reverse Transcriptase Activity Inhibition by GW695634]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672475#reverse-transcriptase-activity-assay-using-gw695634]

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